

N-Nitroso-Nebivolol: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *N-nitroso-nebivolol*

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An In-depth Examination of the Nitrosamine Impurity of Nebivolol

This technical guide provides a comprehensive overview of **N-nitroso-nebivolol**, a nitrosamine impurity associated with the beta-blocker Nebivolol. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, formation, analytical detection, and toxicological significance.

Core Chemical and Regulatory Data

N-nitroso-nebivolol is classified as a nitrosamine drug substance-related impurity (NDSRI).[1][2] Nitrosamines are a class of compounds of significant concern to regulatory agencies like the FDA and EMA due to their potential carcinogenic properties.[1][3] **N-nitroso-nebivolol** is a derivative of Nebivolol, a third-generation beta-blocker used in the treatment of hypertension.[4]

The key identifiers and physicochemical properties of **N-nitroso-nebivolol** are summarized in the table below.

Parameter	Value	Reference
CAS Number	1391051-68-5	[1][3][5][6]
Molecular Formula	C22H24F2N2O5	[1][3][5][6]
Molecular Weight	434.44 g/mol	[1][6]
IUPAC Name	N-Nitroso-(RS)-1-[(RS)-6-fluorochroman-2-yl]-2-({(RS)-2-[(SR)-6-fluorochroman-2-yl]-2-hydroxyethyl}amino)ethan-1-ol	[7]
Synonyms	N,N-bis(2-(6-fluorochroman-2-yl)-2-hydroxyethyl)nitrous amide	[3][5][6]

Formation and Toxicology

N-nitroso-nebivolol is not an intended component of the final drug product but can form as an impurity during the synthesis, storage, or handling of Nebivolol.[3] Its formation occurs through the reaction of the secondary amine present in the Nebivolol structure with nitrosating agents, such as nitrites, particularly under acidic conditions.[3][7]

Due to its classification as a potential genotoxic impurity, which can interact with DNA and potentially lead to cancer, strict regulatory limits are placed on its presence in pharmaceutical products.[4] The U.S. FDA, under its Carcinogenic Potency Categorization Approach (CPCA), has assigned **N-nitroso-nebivolol** to Potency Category 4, with a corresponding acceptable intake (AI) limit of 1500 ng/day.[2][7][8] This necessitates the use of highly sensitive analytical methods to ensure that its levels in Nebivolol-containing medications remain below this safety threshold.

Experimental Protocols: Analytical Detection and Quantification

The detection and quantification of **N-nitroso-nebivolol** at trace levels require highly sensitive and specific analytical techniques. The most commonly employed method is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Sample Preparation for Nebivolol Tablets

A common procedure for preparing samples from Nebivolol tablets for LC-MS/MS analysis is as follows:

- **Tablet Homogenization:** Accurately weigh and crush a specific number of tablets (e.g., five) to a fine powder using a mortar and pestle.[\[8\]](#)[\[9\]](#)
- **Extraction:** Transfer an amount of the powder equivalent to a specific concentration of Nebivolol (e.g., 0.6 mg/mL) into a centrifuge tube.[\[8\]](#)[\[9\]](#)
- **Solvent Addition:** Add a measured volume of a suitable diluent (e.g., 10 mL of 50% methanol-water) to the tube.[\[2\]](#)[\[9\]](#)
- **Dissolution:** Vortex the tube for 1 minute, followed by rotational shaking for 20 minutes to ensure complete dissolution of the analyte.[\[8\]](#)[\[9\]](#)
- **Centrifugation:** Centrifuge the solution at high speed (e.g., 9,000 rpm) for 10 minutes to separate insoluble excipients.[\[8\]](#)[\[9\]](#)
- **Filtration and Analysis:** Transfer the supernatant to an HPLC vial for analysis. For some methods, filtration through a 0.22 µm nylon filter may be performed.[\[2\]](#)

LC-MS/MS Methodological Parameters

Below is a summary of typical parameters for an LC-MS/MS method for the quantification of **N-nitroso-nebivolol**.

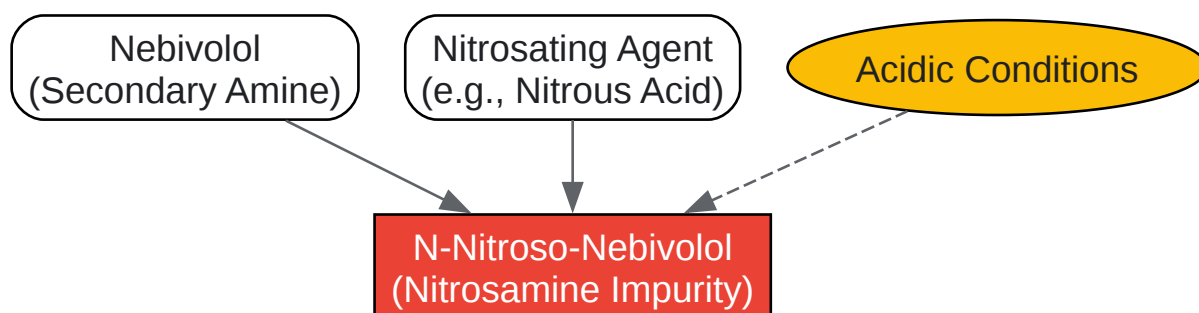
Parameter	Example Specification	Reference
Instrument	Agilent 1290 Infinity UHPLC with 6495D Triple Quadrupole LC/MS	[8]
Column	Allure BiPh C18 (250 x 4.6 mm), 5 µm	[10]
Mobile Phase A	0.002 M Ammonium acetate buffer (pH 4.5)	[10]
Mobile Phase B	Methanol	[10]
Elution Mode	Gradient	[10]
Ionization Mode	Atmospheric Pressure Chemical Ionization (APCI)	[10]
Detection Mode	Multiple Reaction Monitoring (MRM)	[8]
Limit of Detection (LOD)	2 pg/mL	[8][9]
Limit of Quantification (LOQ)	5 pg/mL	[8][9]
Linearity Range	5 pg/mL to 50 ng/mL	[8][9]

Logical and Signaling Pathways

While there is no specific signaling pathway attributed to **N-nitroso-nebivolol**, its significance lies in its formation from the active pharmaceutical ingredient, Nebivolol. The primary toxicological concern is its potential for genotoxicity.

Formation Pathway of N-Nitroso-Nebivolol

The following diagram illustrates the chemical transformation of Nebivolol into **N-nitroso-nebivolol**.

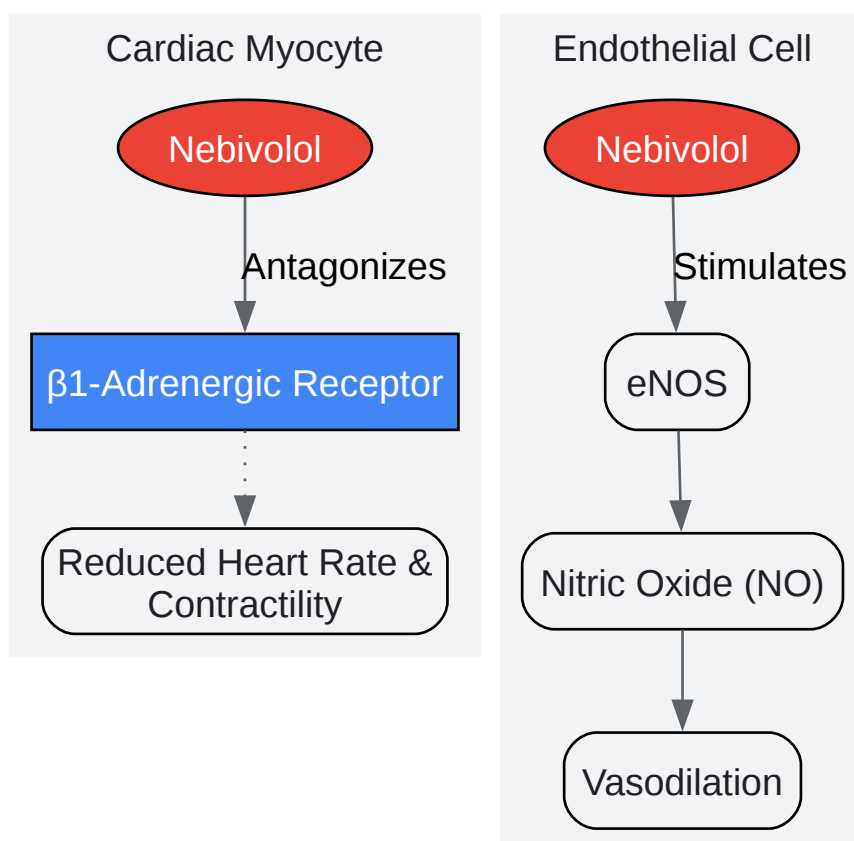


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Caption: Formation of **N-nitroso-nebivolol** from Nebivolol.

Signaling Pathway of Nebivolol

To understand the context in which **N-nitroso-nebivolol** arises, it is useful to consider the mechanism of action of the parent drug, Nebivolol. Nebivolol is a β_1 -adrenergic receptor antagonist that also promotes vasodilation through the nitric oxide (NO) pathway.^{[11][12][13]}



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Caption: Dual mechanism of action of the parent drug, Nebivolol.

It is important to reiterate that **N-nitroso-nebivolol** is an unintended impurity and its biological effects are primarily associated with potential genotoxicity rather than a specific interaction with the signaling pathways of Nebivolol. The control and monitoring of this impurity are therefore critical for ensuring the safety and quality of Nebivolol-based therapies.

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